

Standard protocol for Boc solid-phase peptide synthesis (SPPS)

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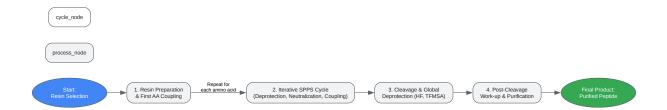
Compound of Interest		
Compound Name:	Boc-D-Phe-OH	
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Core Principles of Boc Solid-Phase Peptide Synthesis

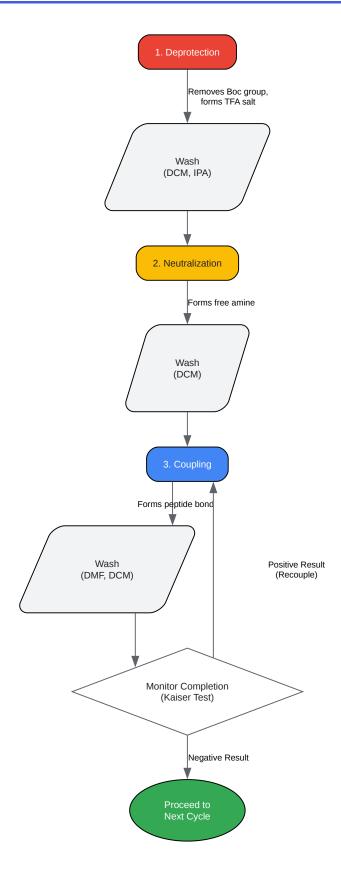
Solid-phase peptide synthesis (SPPS) involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble solid support or resin.[3] The general cycle of Boc-SPPS consists of four key steps that are repeated for each amino acid addition: deprotection, neutralization, coupling, and washing.[2][4] This methodology simplifies the purification process as excess reagents and byproducts are removed by simple filtration and washing of the resin.[3][5]

The Boc strategy relies on a principle of graduated acid lability. The N α -Boc group is labile to moderate acids like trifluoroacetic acid (TFA), while the side-chain protecting groups (typically benzyl-based) and the peptide-resin linkage are more stable and require a strong acid, such as hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA), for cleavage.[2][6][7]









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